

Application Note: Determination of Dicyclohexyl Phthalate (DCHP) by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

Cat. No.: *B1670489*

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AN-GCMS-DCHP-001

Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note provides a comprehensive overview and detailed protocol for the analysis of **dicyclohexyl phthalate** (DCHP) using gas chromatography-mass spectrometry (GC-MS). DCHP is a plasticizer that can be found as a potential leachable in pharmaceutical packaging and manufacturing components. Its monitoring is crucial to ensure patient safety and regulatory compliance. This document outlines the sample preparation, GC-MS conditions, and data analysis for the sensitive and selective quantification of DCHP.

Introduction

Dicyclohexyl phthalate (DCHP) is a phthalate ester used as a plasticizer to enhance the flexibility and durability of polymers. Due to its potential to migrate from plastic materials, its presence in pharmaceutical products as a leachable compound is a significant concern. Regulatory bodies worldwide have set stringent limits on the levels of such compounds in drug products. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like DCHP, offering high sensitivity and specificity.^{[1][2][3]} This application note details a robust GC-MS method for DCHP analysis.

Experimental

The choice of sample preparation technique is critical and depends on the sample matrix. Below are protocols for common matrices.

Protocol 1: Liquid-Liquid Extraction (LLE) for Aqueous Samples (e.g., Drug Formulations)

- Transfer 5 mL of the aqueous sample into a 15 mL glass centrifuge tube.
- If the sample is not already at a neutral pH, adjust it to a pH of 6-8.
- Add 5 mL of a suitable organic solvent such as dichloromethane or hexane.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the organic (bottom layer for dichloromethane, top layer for hexane) to a clean glass vial.
- Repeat the extraction process (steps 3-6) with a fresh 5 mL of organic solvent and combine the organic extracts.
- Evaporate the combined organic extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of a suitable solvent like hexane or ethyl acetate for GC-MS analysis.

Protocol 2: Polymer Dissolution and Precipitation for Solid Samples (e.g., Pharmaceutical Packaging)

- Accurately weigh approximately 1 gram of the polymer sample, cut into small pieces, and place it in a glass vial.
- Add 10 mL of tetrahydrofuran (THF) to dissolve the polymer. Vortex or sonicate to aid dissolution.

- Once the polymer is completely dissolved, add 10 mL of a non-solvent such as methanol or ethanol dropwise while stirring to precipitate the polymer.
 - Centrifuge the mixture at 4000 rpm for 10 minutes to pellet the precipitated polymer.
 - Decant the supernatant containing the extracted DCHP into a clean glass vial.
 - Evaporate the supernatant to a smaller volume (e.g., 1 mL) under a gentle stream of nitrogen.
 - The resulting solution can be directly injected into the GC-MS or further diluted if necessary.
- [4]

The following table summarizes the recommended GC-MS parameters for DCHP analysis. These may be adapted based on the specific instrumentation and column used.

Parameter	Condition
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
GC Column	DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Injector	Split/Splitless
Injector Temperature	280 °C
Injection Mode	Splitless
Injection Volume	1 μ L
Carrier Gas	Helium or Hydrogen
Oven Program	Initial: 100 °C (hold 1 min), Ramp: 15 °C/min to 300 °C (hold 5 min)
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions for DCHP	m/z 149 (Quantifier), 167, 249 (Qualifiers)

Data Presentation

Quantitative analysis of DCHP can be performed using an external calibration curve. The table below presents a summary of typical quantitative data for DCHP analysis.

Parameter	Value	Reference
Retention Time (min)	~15.5	Varies with method
Quantifier Ion (m/z)	149	[5]
Qualifier Ions (m/z)	167, 249	[5]
LOD (ng/mL)	< 1	[6]
LOQ (ng/mL)	1 - 5	[6]
Linearity (r ²)	> 0.995	[7]
Recovery (%)	85 - 115	Varies with matrix

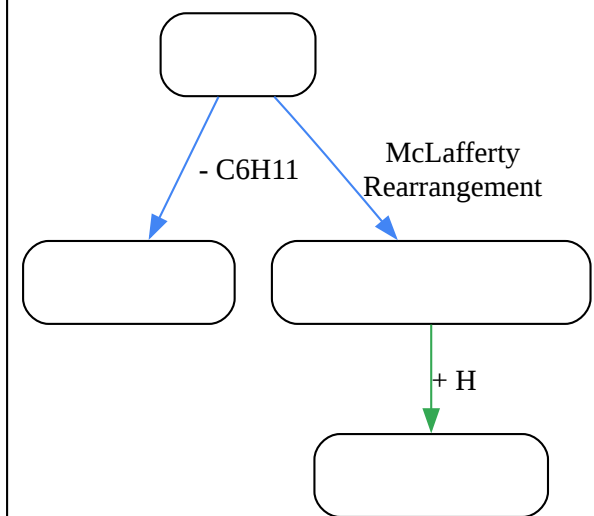
Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow and a proposed fragmentation pathway for DCHP in the mass spectrometer.



Dicyclohexyl Phthalate (DCHP) Structure

Proposed EI Fragmentation Pathway



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